

# ARP-100 Biochemical Profile and Selectivity

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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Property	Details
Primary Target	MMP-2 (Matrix Metalloproteinase-2) [1] [2]
IC <sub>50</sub> for MMP-2	12 nM (Cell-free assay) [3] [1] [2]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [3] [1] [4]
Molecular Weight	364.42 g/mol [3] [1] [2]
CAS Number	704888-90-4 [3] [1] [2]

## Selectivity Profile (IC<sub>50</sub>)

MMP-9: 200 nM [3] [1] [2]

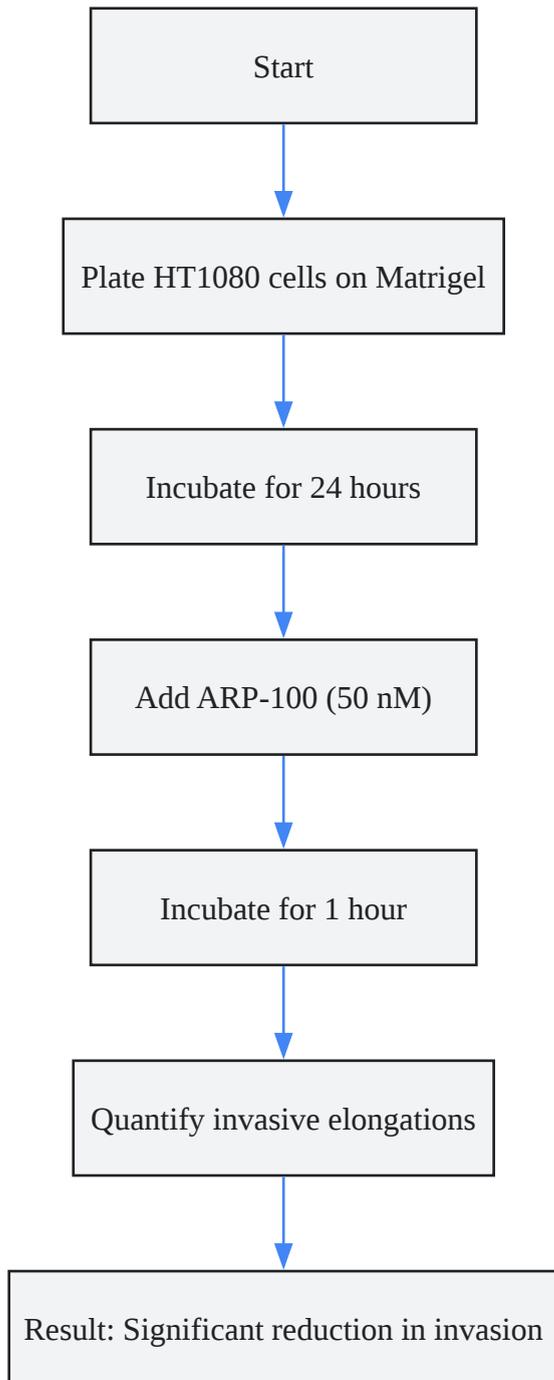
MMP-3: 4,500 nM (4.5 μM) [3] [1] [2]

MMP-1: >50,000 nM (>50 μM) [3] [1] [2]

MMP-7: >50,000 nM (>50 μM) [3] [1] [2]

## Key Experimental Model and Protocol

A frequently cited **in vitro invasion assay** using HT1080 human fibrosarcoma cells demonstrates the functional effect of **ARP-100** [3] [1] [2]. The experimental workflow is as follows:



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This model shows that **ARP-100** can significantly reduce the invasive behavior of cancer cells by selectively inhibiting MMP-2 activity [3] [1] [2].

## Mechanism of Action and Research Applications

- **Mechanism of Action:** **ARP-100** is a biphenylsulfonamide that **selectively interacts with the S1' pocket of the MMP-2 enzyme**, which contributes to its high selectivity over other MMPs [1].
- **Research Applications:** Based on published studies, **ARP-100** is used to investigate the role of MMP-2 in:
  - **Cancer cell invasion and metastasis** [3] [1].
  - **VEGF expression and angiogenesis** in lung cancer cells [3].
  - **Sarcomere degeneration** in cardiomyocytes [3].
  - **Cardiac ischemia-reperfusion injury** [3].

## Research Considerations

When planning experiments with **ARP-100**, keep these points in mind:

- **Solubility:** **ARP-100** is typically dissolved in **DMSO** (e.g., 100 mg/mL) [1]. Be sure to use fresh, dry DMSO as it is hygroscopic.
- **Selectivity:** Its profile makes it an excellent tool for **dissecting the specific role of MMP-2** in processes where multiple MMPs are present.
- **Functional Assays:** The anti-invasive effect is a key functional outcome to measure, as demonstrated in the HT1080 model [3] [1] [2].

The search results did not contain a direct, head-to-head competitive analysis with other specific, named MMP-2 inhibitors. For a more complete competitive landscape, you may need to consult specialized scientific databases or review articles that compare the potency, selectivity, and performance of various inhibitors like **ARP-100**, SB-3CT, and others across multiple experimental models.

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]

2. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

3. | CAS 704888-90-4 | SCBT - Santa Cruz Biotechnology ARP 100 [scbt.com]

4. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)